

A Technical Guide to 3-Iodo-2-methoxypyridine for Researchers and Developers

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Compound of Interest

Compound Name: **3-Iodo-2-methoxypyridine**

Cat. No.: **B040976**

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Introduction

3-Iodo-2-methoxypyridine (CAS No. 112197-15-6) is a substituted pyridine derivative that serves as a crucial building block in various fields of chemical synthesis.^[1] Its unique structure, featuring an iodine atom and a methoxy group on the pyridine ring, makes it a highly reactive and versatile intermediate.^[1] This guide provides an in-depth overview of its commercial availability, physicochemical properties, synthesis protocols, and key applications for professionals in research, drug discovery, and materials science.

Commercial Availability and Supplier Information

3-Iodo-2-methoxypyridine is readily available from a range of chemical suppliers. The purity levels and quantities offered can vary, catering to both small-scale research and larger development needs. Below is a summary of representative commercial suppliers and their offerings.

Table 1: Commercial Suppliers of **3-Iodo-2-methoxypyridine**

Supplier	Purity	Available Quantities	Price (USD)
TCI Chemical	>98.0% (GC)	1g, 5g	\$39 (1g), \$143 (5g)
TRC	---	10mg	\$45
Matrix Scientific	---	500mg	\$90
Sigma-Aldrich	97%	1g	\$49.80
Dideu Industries	99.00%	Grams to Kilograms	\$1.10 / g
Henan Fengda Chemical	98%	Kilograms	\$0.10 - \$5.00 / kg

Note: Prices and availability are subject to change and may vary by region. The listed prices are based on data available as of late 2021 and early 2025 and should be considered indicative.[\[2\]](#)

Physicochemical and Spectroscopic Data

A comprehensive understanding of the compound's properties is essential for its effective use in synthesis and research.

Table 2: Physicochemical Properties of **3-Iodo-2-methoxypyridine**

Property	Value	Reference
CAS Number	112197-15-6	[3][4]
Molecular Formula	C ₆ H ₆ INO	[3][4]
Molecular Weight	235.02 g/mol	[3][4]
Appearance	Light yellow crystalline solid or liquid	[2][3]
Density	1.831 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.618	[5]
Storage Temperature	2-8°C	[3][5]

Spectroscopic Data:

- ¹H NMR (400 MHz, CDCl₃) δ (ppm): 8.13 (dd, J = 4.88, 1.76 Hz, 1H), 8.03 (dd, J = 7.61, 1.76 Hz, 1H), 6.65 (dd, J = 7.61, 4.88 Hz, 1H), 4.00 (s, 3H).[2][6] This data is consistent with the structure of **3-Iodo-2-methoxypyridine**.[2][6]

Experimental Protocols: Synthesis

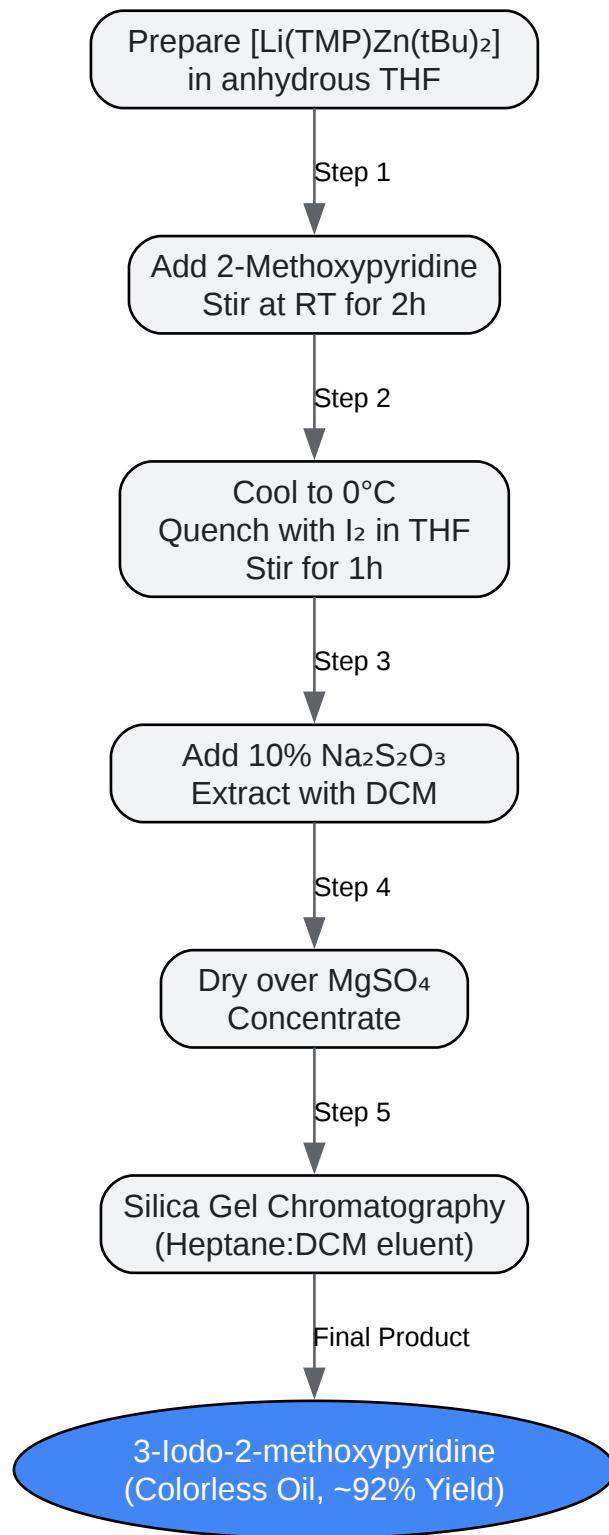
A common and efficient method for the synthesis of **3-Iodo-2-methoxypyridine** involves the directed ortho-metallation of 2-methoxypyridine followed by iodination.[2][6]

Synthesis of **3-Iodo-2-methoxypyridine** from 2-Methoxypyridine[2][6]

- Reagents and Materials:

- 2-Methoxypyridine
- [Li(TMP)Zn(tBu)₂] (Lithium-zinc TMP-amide complex)
- Iodine (I₂)
- Tetrahydrofuran (THF), anhydrous

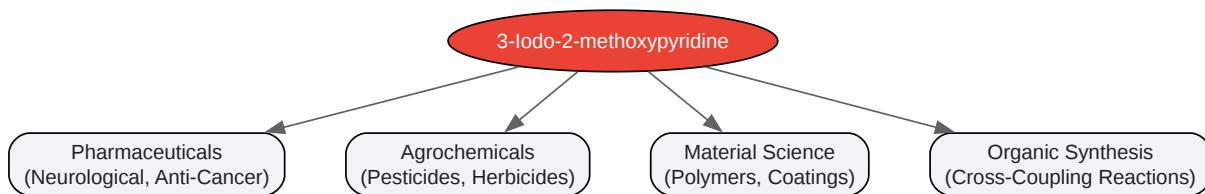
- Dichloromethane (DCM)
- 10% Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Magnesium sulfate (MgSO_4), anhydrous
- Heptane
- Silica gel for column chromatography
- Procedure:
 - Preparation of the Zincating Reagent: The $[\text{Li}(\text{TMP})\text{Zn}(\text{tBu})_2]$ complex is prepared in an anhydrous THF solution according to established literature methods.
 - Deprotonation/Zincation: To the prepared reagent solution (0.4 mmol scale), add 2-methoxypyridine (0.042 mL, 0.4 mmol). The reaction mixture is stirred at room temperature for 2 hours, resulting in a light orange solution.
 - Iodination: The solution is cooled to 0°C. A solution of iodine (508 mg in 1 mL THF) is added to quench the reaction. The mixture is stirred for an additional hour at this temperature.
 - Work-up: Upon completion, 10% aqueous $\text{Na}_2\text{S}_2\text{O}_3$ solution is added dropwise until the characteristic iodine color disappears (the solution is bleached). The product is then extracted with dichloromethane (3 x 1 mL).
 - Purification: The combined organic phases are dried over anhydrous MgSO_4 and the solvent is removed under reduced pressure. The resulting residue is purified by silica gel column chromatography using a heptane:DCM gradient (from 20:80 to 40:60) as the eluent.
 - Product: This procedure affords **3-iodo-2-methoxypyridine** as a colorless oil with a high yield (typically around 92%).[\[2\]](#)

[Click to download full resolution via product page](#)**Synthesis workflow for 3-Iodo-2-methoxypyridine.**

Applications in Research and Development

3-Iodo-2-methoxypyridine is a versatile intermediate with broad applicability in several key research areas.

- Pharmaceutical Development: It is a key building block for synthesizing a variety of pharmaceutical compounds.[1][3] Its reactivity makes it suitable for constructing complex molecular architectures necessary for drug candidates, particularly those targeting neurological disorders and potential anti-cancer agents.[1][3]
- Agrochemical Chemistry: The compound is utilized in the development of advanced agrochemicals, including novel pesticides and herbicides, contributing to improved crop protection and yields.[1][3]
- Organic Synthesis: As a functionalized pyridine, it is an essential precursor in organic synthesis.[3] The iodine atom readily participates in cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse functional groups. [7]
- Materials Science: It finds applications in creating new materials, such as specialized polymers and coatings, where its incorporation can enhance chemical resistance and durability.[3]
- Biochemical Research: The molecule is used in studies involving enzyme inhibition and receptor binding, aiding in the exploration of biological processes and the identification of potential therapeutic targets.[3]



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Key application areas of **3-Iodo-2-methoxypyridine**.

Safety and Handling

Proper handling of **3-Iodo-2-methoxypyridine** is crucial to ensure laboratory safety.

- Hazard Classifications: The compound is classified as harmful if swallowed (Acute Tox. 4 Oral), causes skin irritation (Skin Irrit. 2), causes serious eye damage (Eye Dam. 1), and may cause respiratory irritation (STOT SE 3).[5][8]
- Precautionary Measures:
 - Wear appropriate personal protective equipment (PPE), including gloves, eye protection (eyeshields, faceshield), and a suitable respirator (e.g., type ABEK EN14387 filter).[5][9]
 - Use only in a well-ventilated area or outdoors.[8][9]
 - Wash hands and any exposed skin thoroughly after handling.[8][9]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8][9]
- First Aid:
 - If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[8]
 - If on Skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.[8]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[8]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[8]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[8] It should be stored locked up at a temperature between 2-8°C.[3][5] Some sources also note that the material is air-sensitive and should be stored under an inert atmosphere.[9]

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References

- 1. nbino.com [nbino.com]
- 2. 3-Iodo-2-methoxypyridine | 112197-15-6 [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. 3-Iodo-2-methoxypyridine 97 112197-15-6 [sigmaaldrich.com]
- 6. 3-Iodo-2-methoxypyridine synthesis - chemicalbook [chemicalbook.com]
- 7. nbino.com [nbino.com]
- 8. Page loading... [wap.guidechem.com]
- 9. fishersci.com [fishersci.com]
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